

# **Application Notes and Protocols for Calcium Retention Capacity Assay Using ER-000444793**

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

## Introduction

The mitochondrial permeability transition pore (mPTP) is a non-specific channel that, under pathological conditions, can open in the inner mitochondrial membrane, leading to mitochondrial dysfunction and cell death.[1][2] One key inducer of mPTP opening is a high concentration of calcium ions (Ca<sup>2+</sup>) in the mitochondrial matrix.[3][4] The Calcium Retention Capacity (CRC) assay is a widely used method to assess the susceptibility of mitochondria to Ca<sup>2+</sup>-induced mPTP opening.[3][5][6] This assay quantifies the amount of Ca<sup>2+</sup> that mitochondria can sequester before the mPTP opens.

**ER-000444793** is a potent, small-molecule inhibitor of the mPTP.[7][8][9] Notably, its mechanism of action is independent of Cyclophilin D (CypD), a well-known regulator of the mPTP.[7][8][10] This makes **ER-000444793** a valuable tool for studying the role of the mPTP in various disease models and for the development of novel therapeutics targeting mitochondrial dysfunction. These application notes provide a detailed protocol for utilizing **ER-000444793** in a CRC assay to evaluate its inhibitory effect on mPTP opening.

## **Quantitative Data Summary**

The following table summarizes the key quantitative data for **ER-000444793**.

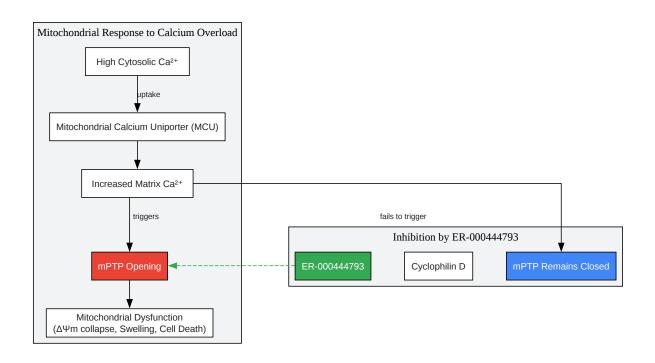


Compound	Target	IC50	Assay Condition	Reference
ER-000444793	mPTP Opening	2.8 μΜ	Ca <sup>2+</sup> -induced mPTP opening in isolated mitochondria	[7][9]
Cyclosporin A (Positive Control)	mPTP Opening (CypD- dependent)	72 nM	Ca <sup>2+</sup> -induced mPTP opening in isolated mitochondria	[8]

# **Signaling Pathway and Experimental Workflow**

The following diagrams illustrate the signaling pathway of Ca<sup>2+</sup>-induced mPTP opening and the inhibitory effect of **ER-000444793**, as well as the experimental workflow for the CRC assay.

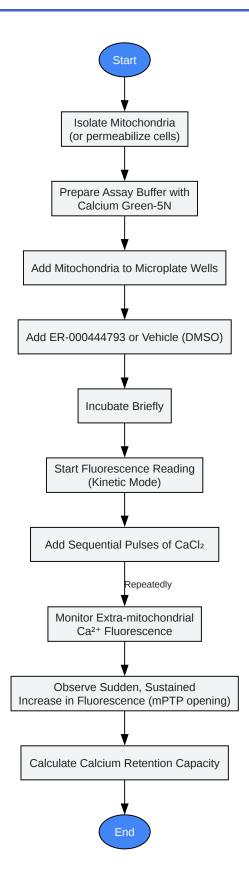




#### Click to download full resolution via product page

Caption: Signaling pathway of Ca<sup>2+</sup>-induced mPTP opening and its inhibition by **ER-000444793**.





Click to download full resolution via product page



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 2. Mitochondrial permeability transition pore Wikipedia [en.wikipedia.org]
- 3. Simultaneous Acquisition of Mitochondrial Calcium Retention Capacity and Swelling to Measure Permeability Transition Sensitivity PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Simultaneous Acquisition of Mitochondrial Calcium Retention Capacity and Swelling to Measure Permeability Transition Sensitivity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. bmglabtech.com [bmglabtech.com]
- 6. Investigating the Mitochondrial Permeability Transition Pore in Disease Phenotypes and Drug Screening PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
- 9. selleckchem.com [selleckchem.com]
- 10. Cyclophilin D, Somehow a Master Regulator of Mitochondrial Function PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Calcium Retention Capacity Assay Using ER-000444793]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576322#calcium-retention-capacity-assay-using-er-000444793]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com